

An In-depth Technical Guide to the Physicochemical Properties of Umeclidinium Bromide-d5

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Compound of Interest

Compound Name: *Umeclidinium Bromide-d5*

Cat. No.: *B15142690*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **Umeclidinium Bromide-d5**, a deuterated isotopologue of Umeclidinium Bromide. The inclusion of deuterium (d5) makes it a valuable tool in pharmacokinetic studies and other research applications. This document outlines key quantitative data, details relevant experimental protocols for property determination, and visualizes associated biological pathways and analytical workflows.

Physicochemical Data

The following tables summarize the key physicochemical properties of **Umeclidinium Bromide-d5** and its non-deuterated counterpart, Umeclidinium Bromide. Data for the deuterated form is often limited; therefore, properties of the non-deuterated form are provided as a close proxy, with differences primarily relating to molecular weight.

Table 1: General and Chemical Properties

Property	Umeclidinium Bromide-d5	Umeclidinium Bromide
Chemical Name	4-(Hydroxydiphenylmethyl)-1-[2-[(phenyl-d5)methoxy]ethyl]-1-azoniabicyclo[2.2.2]octane bromide	4-(hydroxydiphenylmethyl)-1-[2-(phenylmethoxy)ethyl]-1-azoniabicyclo[2.2.2]octane, monobromide[1]
Synonyms	GSK573719A-d5[2]	GSK573719[1]
Molecular Formula	C ₂₉ H ₂₉ D ₅ BrNO ₂ [3][4][5]	C ₂₉ H ₃₄ BrNO ₂ [6]
Molecular Weight	513.52 g/mol [3][4][5]	508.5 g/mol [1]
CAS Number	869113-09-7 (unlabeled)[3][4]	869113-09-7[1]
Appearance	Crystalline solid[1]	Crystalline solid[1]

Table 2: Solubility and Partitioning Properties

Property	Value (for Umeclidinium Bromide)	Solvent/Conditions
Solubility	Slightly soluble	Water, Methanol, Ethanol, Acetonitrile, Propan-1-ol[7][8]
~0.14 mg/mL	Ethanol[1]	
~15 mg/mL	DMSO[1]	
~10 mg/mL	Dimethyl formamide[1]	
~0.25 mg/mL	1:3 solution of DMSO:PBS (pH 7.2)[1]	
pKa (Strongest Acidic)	13.04 (Predicted)	Chemaxon[9][10]
pKa (Strongest Basic)	-3.7 (Predicted)	Chemaxon[9][10]

Table 3: Thermal Properties

Property	Value (for Umeclidinium Bromide)
Melting Point	>231°C (decomposition)[11]
	232°C (determined by DSC)[12]

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties are outlined below. These protocols are based on standard pharmaceutical testing procedures.

Determination of Aqueous Solubility (Shake-Flask Method)

The equilibrium solubility of **Umeclidinium Bromide-d5** can be determined using the well-established shake-flask method.

- **Preparation:** An excess amount of solid **Umeclidinium Bromide-d5** is added to a series of vials containing purified water or a relevant buffer solution (e.g., phosphate-buffered saline at various pH values).
- **Equilibration:** The vials are sealed and agitated in a constant temperature water bath (e.g., 25°C or 37°C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After agitation, the suspensions are allowed to stand to permit the sedimentation of the excess solid. To ensure complete separation of the solid from the saturated solution, the samples are centrifuged at a high speed.
- **Sampling and Analysis:** A clear aliquot of the supernatant is carefully withdrawn. The concentration of **Umeclidinium Bromide-d5** in the solution is then determined using a validated analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV) or Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).
- **Quantification:** The solubility is calculated from the measured concentration of the saturated solution.

Melting Point Determination (USP <741> Method)

The melting range of **Umeclidinium Bromide-d5** can be determined according to the United States Pharmacopeia (USP) general chapter <741>.

- **Sample Preparation:** A small amount of the dry, finely powdered **Umeclidinium Bromide-d5** is loaded into a capillary tube to a packed height of 2.5-3.5 mm.
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus.
- **Heating:** The sample is heated at a controlled rate. Typically, the temperature is rapidly increased to about 5°C below the expected melting point and then increased at a slower rate of approximately 1°C per minute.
- **Observation:** The melting range is observed and recorded. The start of the melting range is the temperature at which the substance begins to collapse or form a liquid phase, and the end of the range is the temperature at which the substance is completely melted.

pKa Determination (Potentiometric Titration)

The acid dissociation constant (pKa) can be determined by potentiometric titration.

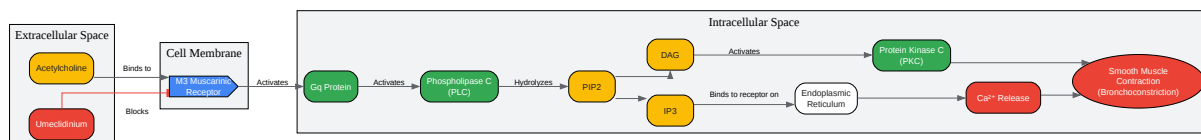
- **Sample Preparation:** A precisely weighed amount of **Umeclidinium Bromide-d5** is dissolved in a suitable solvent system (e.g., a mixture of water and a co-solvent like methanol if aqueous solubility is low).
- **Titration:** The solution is titrated with a standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH), depending on the nature of the analyte.
- **pH Monitoring:** The pH of the solution is monitored continuously throughout the titration using a calibrated pH meter.
- **Data Analysis:** A titration curve is generated by plotting the pH of the solution against the volume of titrant added. The pKa is determined from the inflection point of the sigmoid curve, which corresponds to the point of half-neutralization.

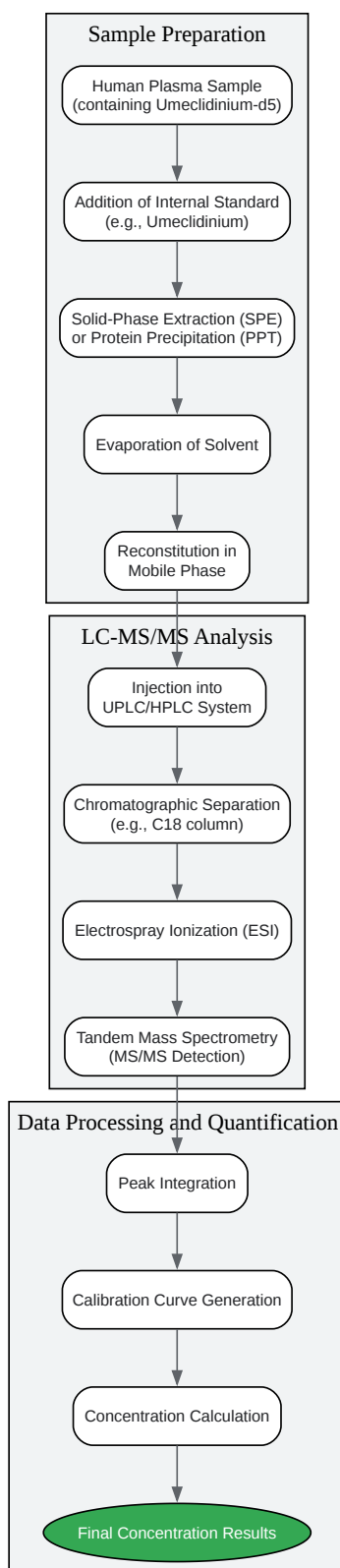
Mechanism of Action and Signaling Pathway

Umeclidinium is a long-acting muscarinic antagonist (LAMA), also known as an anticholinergic agent. It exhibits its pharmacological effects by competitively inhibiting the binding of

acetylcholine to muscarinic receptors on the smooth muscle of the airways.[10] While it has a similar affinity for all five muscarinic receptor subtypes (M1-M5), its primary therapeutic effect in the treatment of Chronic Obstructive Pulmonary Disease (COPD) is mediated through the blockade of M3 receptors.[9][13]

The blockade of M3 receptors prevents the downstream signaling cascade that leads to bronchoconstriction. The following diagram illustrates the M3 receptor signaling pathway and the inhibitory action of Umeclidinium Bromide.





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